

Essential Safety and Operational Protocols for Handling L-366,509 (Devazepide)

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Compound of Interest

Compound Name: L 366509

Cat. No.: B1673721

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of L-366,509 (Devazepide), a potent cholecystokinin (CCK) receptor antagonist.

This document provides critical safety and logistical information to ensure the protection of laboratory personnel and maintain environmental compliance when working with L-366,509, also known as Devazepide. Adherence to these protocols is mandatory due to the compound's acute toxicity.

Hazard Identification and Classification

L-366,509 (Devazepide) is classified as acutely toxic and is fatal if swallowed.^{[1][2]} It is essential to handle this compound with the utmost care and to use the personal protective equipment outlined in this guide.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 1	H300: Fatal if swallowed ^{[2][3]}

Signal Word: Danger^{[2][3]}

Pictogram:



Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory for all personnel involved in the handling and disposal of L-366,509.[1]

PPE Component	Specification	Rationale
Gloves	Double-gloving with nitrile gloves.	Provides a barrier against dermal absorption. The outer pair should be changed immediately upon contamination.[1]
Eye Protection	Chemical splash goggles or a face shield.	Protects eyes from splashes of solutions containing the compound.[1]
Respiratory Protection	An N95 respirator or higher (e.g., PAPR) should be used.	Minimizes the risk of inhaling aerosolized particles.[1]
Body Protection	A disposable coverall (e.g., Tyvek) or a dedicated lab coat.	Prevents contamination of personal clothing.[1]
Foot Protection	Disposable shoe covers.	Prevents the tracking of contaminants out of the designated handling area.[1]

Safe Handling and Storage

Handling:

- Avoid inhalation, and contact with eyes and skin.[2]
- Avoid the formation of dust and aerosols.[2]
- Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.[2]
- Wash hands thoroughly after handling.[2]

- Do not eat, drink, or smoke when using this product.[2]

Storage:

- Store locked up.[2]
- Keep the container tightly closed in a dry and well-ventilated place.[4]
- Recommended storage is at +4°C.[5]
- For solutions in DMSO, store at -80°C for up to 6 months or -20°C for up to 1 month in a sealed container, away from moisture and light.[6]

First Aid Measures

Exposure Route	First Aid Procedure
If Swallowed	Immediately call a POISON CENTER or doctor. Rinse mouth.[2][4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2][4]

Spill and Leak Procedures

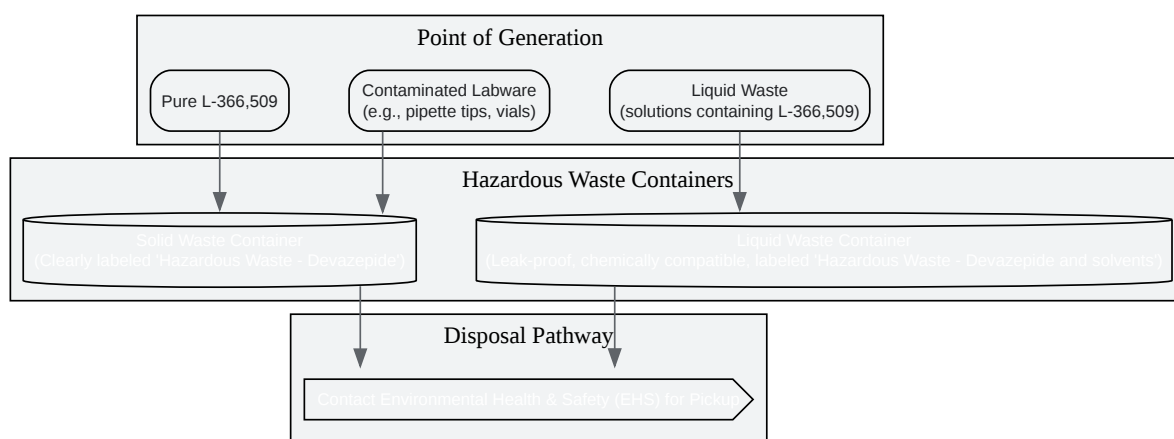
- Personal Precautions: Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]

- Methods for Cleaning Up: Absorb solutions with a finely-powdered liquid-binding material (e.g., diatomite, universal binders). Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated material as hazardous waste.[2]

Disposal Plan

All waste streams containing L-366,509 (Devazepide) must be treated as hazardous waste and segregated from non-hazardous waste at the point of generation.[1]

Waste Segregation and Container Labeling:



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Caption: Waste Segregation and Disposal Workflow for L-366,509 (Devazepide).

Detailed Disposal Steps:

- Segregation: At the point of generation, separate all waste containing L-366,509 from other waste streams.[1]
- Solid Waste:

- This includes pure L-366,509 and any contaminated labware (e.g., pipette tips, vials, gloves).
- Collect in a dedicated, clearly labeled "Hazardous Waste" container that specifies "Devazepide".^[1]
- Do not rinse empty containers that held pure L-366,509; they must be disposed of as hazardous waste.^[1]
- Liquid Waste:
 - Collect all solutions containing L-366,509 in a dedicated, leak-proof, and chemically compatible container.^[1]
 - Keep the container closed except when adding waste.
 - Label the container as "Hazardous Waste" and list all chemical components, including "Devazepide" and the solvents used, with their approximate concentrations.^[1]
- Accumulation: Store waste in a designated Satellite Accumulation Area within the laboratory. Adhere to the accumulation limit for acutely hazardous waste, which is 1 quart for liquids or 1 kilogram for solids.^[1]
- Disposal: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste. Do not dispose of L-366,509 waste down the drain or in regular trash.^[1]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₅ H ₂₀ N ₄ O ₂ ^{[2][7]}
Molecular Weight	408.45 g/mol ^{[2][7]}
Appearance	Solid ^[7] / White to off-white powder ^[8]
Solubility	Soluble in DMSO ^[7]
CAS Number	103420-77-5 ^{[2][7]}

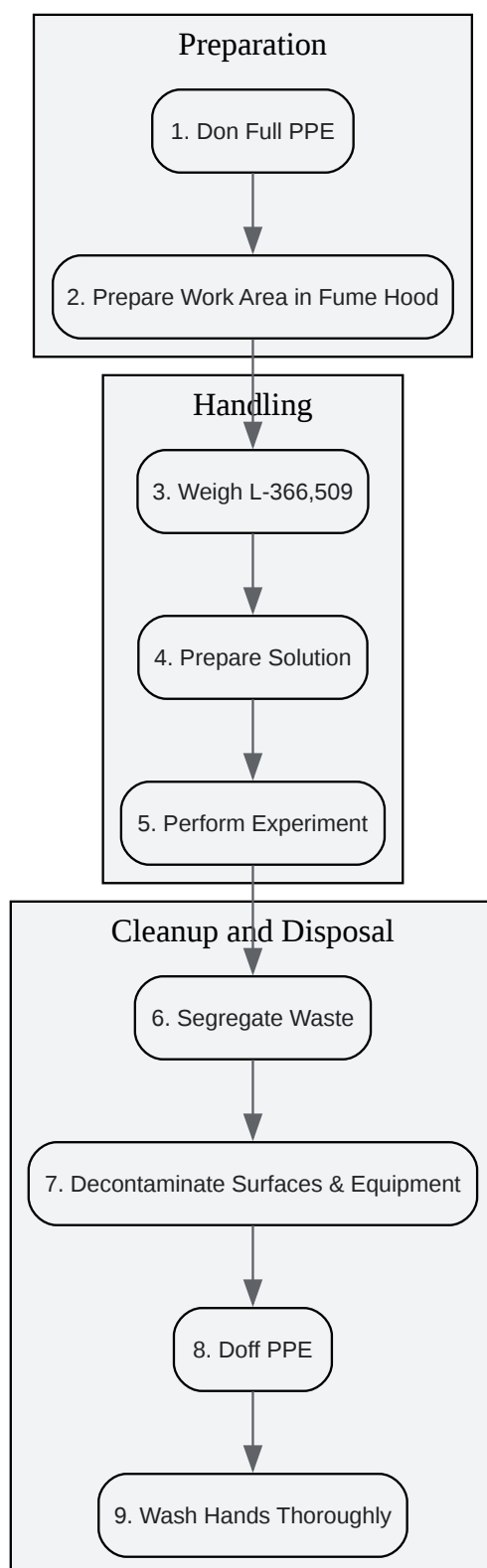
Toxicological Information

The primary toxicological concern is its high acute oral toxicity.^[1]^[2]

Toxicity Endpoint	Value
Acute Oral Toxicity	Category 1: Fatal if swallowed ^[2] ^[3]

Experimental Protocols

Experimental Workflow for Handling L-366,509:



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Caption: Step-by-step experimental workflow for the safe handling of L-366,509.

By adhering to these safety protocols and operational plans, researchers can minimize risks and ensure a safe laboratory environment when working with the potent compound L-366,509 (Devazepide).

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